

# Commercial Suppliers and Technical Application of Chloridazon-d5 Analytical Standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chloridazon-d5

Cat. No.: B565563

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the commercial availability of the **Chloridazon-d5** analytical standard and outlines a general methodology for its application as an internal standard in the quantitative analysis of Chloridazon, a selective herbicide. **Chloridazon-d5** is a stable isotope-labeled version of Chloridazon, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This substitution results in a mass shift that allows it to be distinguished from the unlabeled analyte by mass spectrometry, making it an ideal internal standard for correcting for matrix effects and variations in sample preparation and instrument response.

## Commercial Availability

**Chloridazon-d5** is available from several reputable suppliers of analytical reference materials. While specific lot data may vary, the general product specifications are consistent across major vendors.

Table 1: Commercial Suppliers and Product Specifications for **Chloridazon-d5**

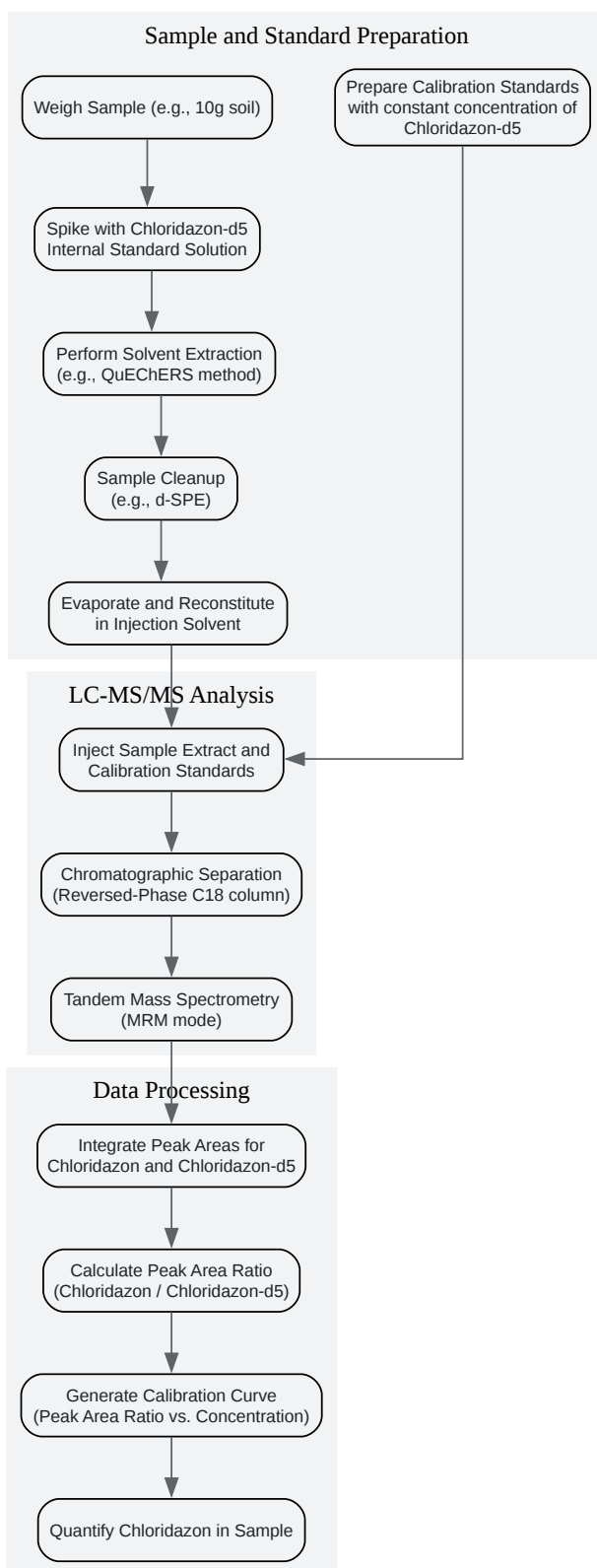
Supplier	Product Name/Synonym	CAS Number	Molecular Weight	Isotopic Purity	Chemical Purity	Available Formats
LGC Standards[1][2]	Chloridazon-d5 (Major)	1246818-99-4[1]	226.67[1]	Not specified	Not specified	10 mg (Neat)[1]
C/D/N Isotopes	Chloridazon-d5 (phenyl-d5)	1246818-99-4	226.67	≥ 98 atom % D	> 95%	5 mg, 10 mg (Neat)
HPC Standards	D5-Chloridazon	1246818-99-4	226.67	Not specified	Not specified	10 mg (Neat)
MedchemExpress	Chloridazon-d5	1246818-99-4	226.67	Not specified	Not specified	1 mg, 5 mg, 10 mg (Neat)
ESSLAB	Chloridazon-d5	1246818-99-4	226.67	Not specified	Not specified	Not specified

Note: Isotopic and chemical purity are typically lot-specific and can be found on the Certificate of Analysis (CoA) provided by the supplier upon purchase. The information in this table is based on publicly available data and may not reflect the most current offerings.

## Application as an Internal Standard in LC-MS/MS Analysis

**Chloridazon-d5** is primarily used as an internal standard for the accurate quantification of Chloridazon in various matrices, such as soil, water, and agricultural products, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized experimental protocol based on established methods for pesticide residue analysis.

## Experimental Workflow for Chloridazon Analysis using Chloridazon-d5 Internal Standard



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis of Chloridazon using **Chloridazon-d5** as an internal standard.

## Detailed Methodologies

### 1. Preparation of Standard Solutions

- **Chloridazon-d5** Internal Standard (IS) Stock Solution: Accurately weigh a known amount of neat **Chloridazon-d5** and dissolve it in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
- Chloridazon Calibration Standard Stock Solution: Prepare a stock solution of unlabeled Chloridazon in a similar manner.
- Working Solutions: Prepare a series of calibration standards by diluting the Chloridazon stock solution to different concentrations. Each of these calibration standards should be spiked with a constant concentration of the **Chloridazon-d5** internal standard from the IS stock solution.

### 2. Sample Preparation (General QuEChERS Method for Soil)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a common sample preparation technique for pesticide analysis.

- Extraction:
  - Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
  - Add a specific volume of the **Chloridazon-d5** internal standard working solution to the sample.
  - Add 10 mL of acetonitrile.
  - Add the QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
  - Shake vigorously for 1 minute.

- Centrifuge at  $>3000 \times g$  for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Take an aliquot of the supernatant (acetonitrile layer).
  - Transfer it to a d-SPE tube containing a cleanup sorbent (e.g., PSA, C18, and magnesium sulfate).
  - Vortex for 30 seconds.
  - Centrifuge at  $>3000 \times g$  for 5 minutes.
- Final Extract Preparation:
  - Transfer the cleaned supernatant to a new tube.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a known volume of the injection solvent (e.g., a mixture of mobile phases).

### 3. LC-MS/MS Analysis

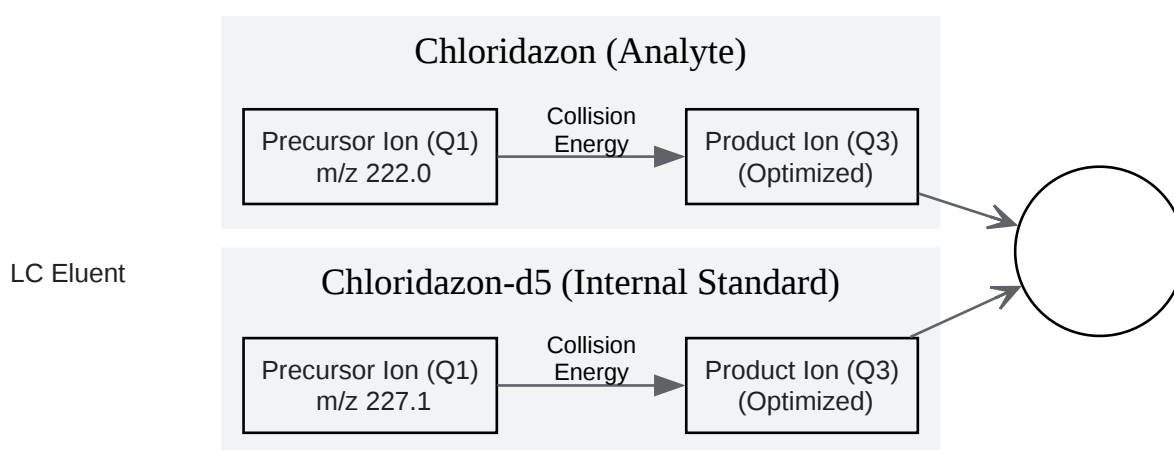
- Liquid Chromatography (LC):
  - Column: A reversed-phase C18 column is typically used.
  - Mobile Phase: A gradient elution with water and methanol or acetonitrile, both containing a small amount of an additive like formic acid or ammonium formate to improve ionization.
  - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
  - Injection Volume: 5-10  $\mu\text{L}$ .
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray ionization (ESI) in positive mode is generally suitable for Chloridazon.

- Acquisition Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. This involves monitoring specific precursor ion to product ion transitions for both Chloridazon and **Chloridazon-d5**. The collision energy for each transition should be optimized.

#### 4. Quantification

The concentration of Chloridazon in the sample is determined by calculating the ratio of the peak area of Chloridazon to the peak area of **Chloridazon-d5**. This ratio is then plotted against the known concentrations of the calibration standards to generate a calibration curve. The concentration of Chloridazon in the unknown sample is then interpolated from this curve.

### Logical Relationship for MRM in Mass Spectrometry



[Click to download full resolution via product page](#)

Caption: MRM transitions for Chloridazon and its internal standard, **Chloridazon-d5**.

This guide provides a foundational understanding for researchers and scientists in the procurement and application of **Chloridazon-d5**. For specific applications, it is crucial to consult the Certificate of Analysis for the particular lot of the standard and to validate the analytical method according to the specific matrix and instrumentation used.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chloridazon-d5 (Major) | CAS 1246818-99-4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Chloridazon D5 | CAS 1246818-99-4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Application of Chloridazon-d5 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b565563#commercial-suppliers-of-chloridazon-d5-standard>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)